

Application Notes and Protocols for Vegfr-2-IN-27 In Vitro Assays

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Compound of Interest

Compound Name: Vegfr-2-IN-27

Cat. No.: B12395682

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the in vitro evaluation of **Vegfr-2-IN-27**, a potent small-molecule inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2). This document includes methodologies for biochemical kinase assays and cell-based phosphorylation assays, alongside data presentation and visualization of relevant signaling pathways.

Introduction to VEGFR-2 Inhibition

Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a receptor tyrosine kinase, is a critical mediator of angiogenesis, the formation of new blood vessels.^[1] Dysregulation of VEGFR-2 signaling is a hallmark of several pathologies, most notably cancer, where it supports tumor growth and metastasis by promoting an abnormal blood supply. Consequently, inhibiting VEGFR-2 is a key therapeutic strategy in oncology. **Vegfr-2-IN-27** has been identified as a highly potent inhibitor of VEGFR-2, demonstrating significant potential for anticancer research.

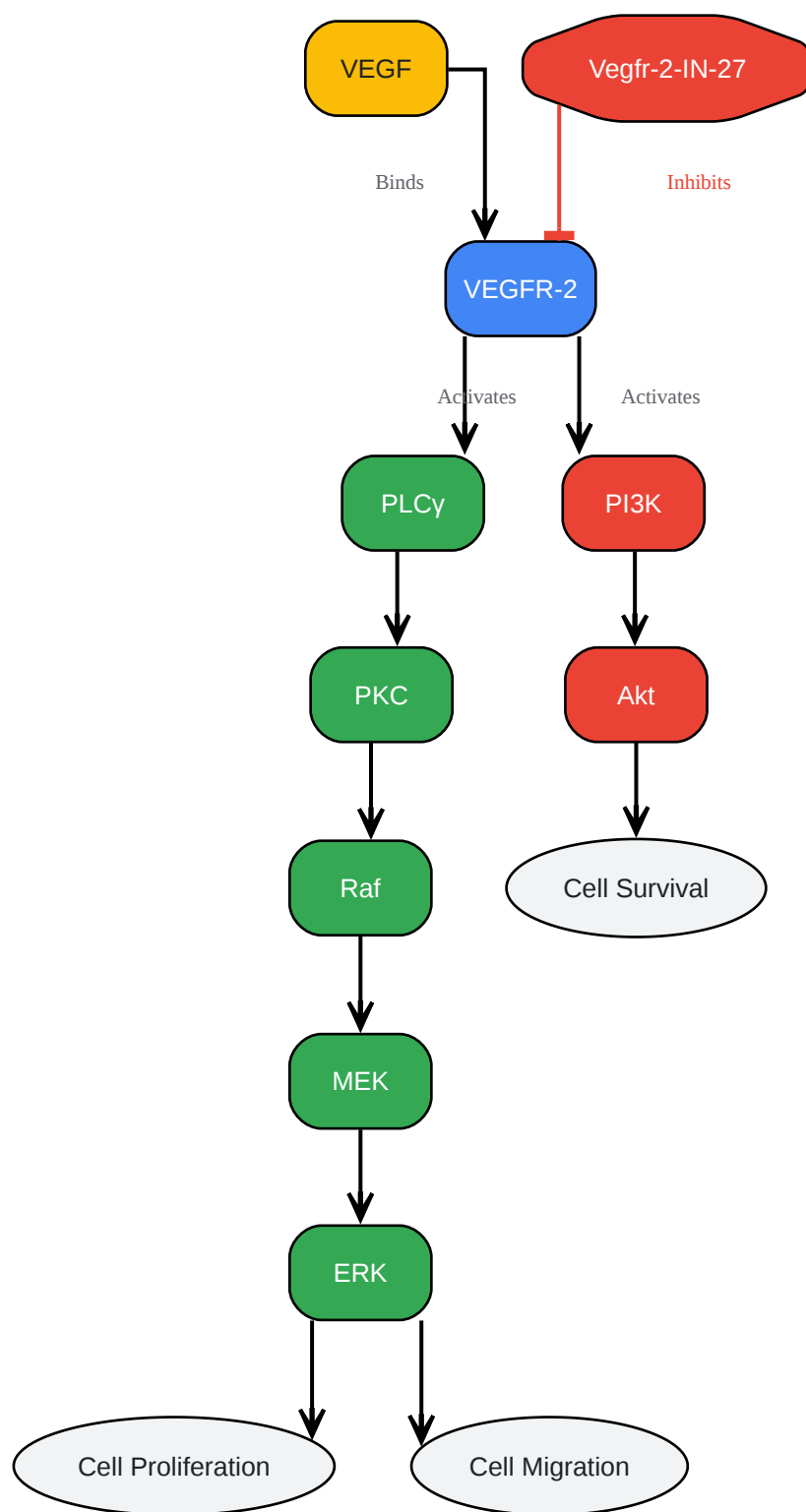
Data Presentation: In Vitro Inhibitory Activity of VEGFR-2 Inhibitors

The inhibitory activity of **Vegfr-2-IN-27** and other common VEGFR-2 inhibitors are summarized below. The half-maximal inhibitory concentration (IC₅₀) is a standard measure of a compound's potency in inhibiting a specific biological or biochemical function.

Compound	VEGFR-2 IC50 (nM)	Reference Compound(s)
Vegfr-2-IN-27 (compound 7a)	14.8	Sorafenib
Vegfr-2-IN-26 (compound 5h)	15.5	Sorafenib
Vegfr-2-IN-30	66	-
Sorafenib	~79	-
Sunitinib	~346	-

VEGFR-2 Signaling Pathway

The binding of VEGF to VEGFR-2 induces receptor dimerization and autophosphorylation of specific tyrosine residues in its cytoplasmic domain. This activation initiates a cascade of downstream signaling pathways, including the PLC γ -PKC-Raf-MEK-MAPK and PI3K-Akt pathways, which are crucial for endothelial cell proliferation, survival, and migration.



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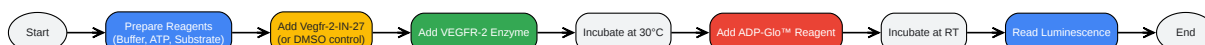
Caption: VEGFR-2 signaling cascade and the inhibitory action of **Vegfr-2-IN-27**.

Experimental Protocols

Biochemical VEGFR-2 Kinase Assay

This protocol describes a luminescent kinase assay to determine the in vitro inhibitory activity of **Vegfr-2-IN-27** against recombinant human VEGFR-2.

Experimental Workflow:



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Caption: Workflow for the in vitro biochemical VEGFR-2 kinase assay.

Materials:

- Recombinant Human VEGFR-2 (kinase domain)
- Kinase Buffer (e.g., 40 mM Tris, pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA)
- ATP
- Poly(Glu, Tyr) 4:1 peptide substrate
- **Vegfr-2-IN-27**
- DMSO (as vehicle control)
- ADP-Glo™ Kinase Assay Kit (Promega)
- White, opaque 96-well plates
- Luminometer

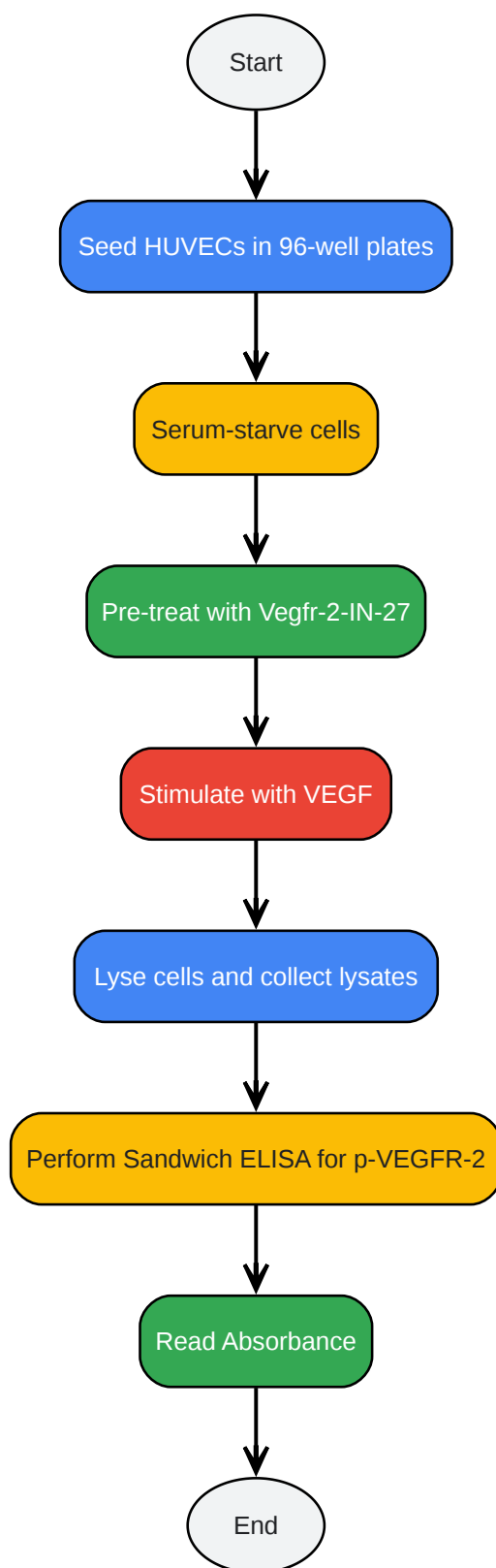
Procedure:

- **Reagent Preparation:** Prepare a master mix of 1x Kinase Buffer, ATP, and the peptide substrate.
- **Inhibitor Preparation:** Prepare a serial dilution of **Vegfr-2-IN-27** in DMSO. The final DMSO concentration in the assay should not exceed 1%.
- **Assay Plate Setup:**
 - To the appropriate wells of a 96-well plate, add 2.5 µL of the serially diluted **Vegfr-2-IN-27** or DMSO for the control wells.
 - Add 12.5 µL of the master mix to each well.
- **Enzyme Addition:** Add 10 µL of diluted VEGFR-2 enzyme to all wells except for the "blank" control. To the blank wells, add 10 µL of 1x Kinase Buffer.
- **Kinase Reaction:** Incubate the plate at 30°C for 45 minutes.
- **Signal Detection:**
 - Equilibrate the plate and the ADP-Glo™ Reagent to room temperature.
 - Add 25 µL of ADP-Glo™ Reagent to each well.
 - Incubate at room temperature for 45 minutes.
 - Add 50 µL of Kinase Detection Reagent to each well.
 - Incubate at room temperature for another 45 minutes.
- **Data Acquisition:** Measure the luminescence of each well using a plate-reading luminometer.
- **Data Analysis:** Calculate the percent inhibition for each concentration of **Vegfr-2-IN-27** relative to the DMSO control. Determine the IC50 value by fitting the data to a four-parameter logistic curve.

Cell-Based VEGFR-2 Phosphorylation Assay

This protocol outlines a method to assess the inhibitory effect of **Vegfr-2-IN-27** on VEGF-induced VEGFR-2 phosphorylation in a cellular context using Human Umbilical Vein Endothelial Cells (HUVECs).

Experimental Workflow:



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Caption: Workflow for the cell-based VEGFR-2 phosphorylation assay.

Materials:

- Human Umbilical Vein Endothelial Cells (HUVECs)
- Endothelial Cell Growth Medium
- Serum-free medium
- Recombinant Human VEGF-A
- **Vegfr-2-IN-27**
- DMSO
- Cell Lysis Buffer (containing protease and phosphatase inhibitors)
- Phospho-VEGFR-2 (Tyr1175) and Total VEGFR-2 ELISA Kit
- 96-well cell culture plates
- Microplate reader

Procedure:

- **Cell Culture:** Seed HUVECs in a 96-well plate and culture until they reach approximately 90% confluency.
- **Serum Starvation:** Replace the growth medium with serum-free medium and incubate for 4-6 hours.
- **Inhibitor Treatment:** Pre-incubate the cells with various concentrations of **Vegfr-2-IN-27** (or DMSO as a control) for 1-2 hours.
- **VEGF Stimulation:** Stimulate the cells with an appropriate concentration of VEGF-A (e.g., 50 ng/mL) for 5-10 minutes at 37°C.
- **Cell Lysis:** Aspirate the medium and lyse the cells with ice-cold lysis buffer.
- **ELISA:**

- Transfer the cell lysates to the ELISA plate pre-coated with a capture antibody for total or phosphorylated VEGFR-2.
- Follow the manufacturer's instructions for the ELISA kit, which typically involves incubation with a detection antibody and a substrate for colorimetric or chemiluminescent detection.
- Data Acquisition: Measure the absorbance or luminescence using a microplate reader.
- Data Analysis: Normalize the phospho-VEGFR-2 signal to the total VEGFR-2 signal. Calculate the percent inhibition of VEGFR-2 phosphorylation for each concentration of **Vegfr-2-IN-27** relative to the VEGF-stimulated control. Determine the IC50 value.

Conclusion

The provided protocols offer robust methods for the in vitro characterization of **Vegfr-2-IN-27**. The biochemical assay allows for the direct assessment of the compound's inhibitory effect on the kinase activity of VEGFR-2, while the cell-based assay confirms its activity in a more physiologically relevant context. These assays are essential tools for researchers in the field of oncology and drug discovery to further investigate the therapeutic potential of novel VEGFR-2 inhibitors.

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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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